

Platycoside G1 molecular formula and exact mass

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Compound of Interest

Compound Name: Platycoside G1

Cat. No.: B2483327

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Platycoside G1: Molecular and Mass Data

Introduction

Platycoside G1 is a triterpenoid saponin, a class of naturally occurring glycosides, found in the plant species *Platycodon grandiflorus*.^{[1][2][3][4]} This document provides the fundamental molecular formula and exact mass of **Platycoside G1**, crucial data points for researchers in pharmacology, natural product chemistry, and drug development.

Chemical Data Summary

The molecular formula and mass of **Platycoside G1** have been determined through analytical methods such as mass spectrometry and Nuclear Magnetic Resonance (NMR).^[5] The following table summarizes these key quantitative identifiers for **Platycoside G1**.

Identifier	Value	Reference
Molecular Formula	C ₆₄ H ₁₀₄ O ₃₄	^{[2][5][6]}
Exact Mass / Molecular Weight	1417.49 g/mol	^{[1][2][3]}
Synonyms	Deapi-platycoside E	^{[5][6]}
CAS Number	849758-42-5	^{[1][5][6]}

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